

(S)-(+)-5-Bromomethyl-2-pyrrolidinone safety and handling precautions

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Compound of Interest

Compound Name: (S)-(+)-5-Bromomethyl-2-pyrrolidinone

Cat. No.: B1279205

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An In-depth Technical Guide on the Safety and Handling of **(S)-(+)-5-Bromomethyl-2-pyrrolidinone**

This guide provides comprehensive safety and handling information for **(S)-(+)-5-Bromomethyl-2-pyrrolidinone**, intended for researchers, scientists, and professionals in drug development. The information is compiled from safety data sheets of the analogous (R)-enantiomer and structurally similar compounds. Users should handle this chemical with care, recognizing it as potentially hazardous.

Chemical Identification and Properties

(S)-(+)-5-Bromomethyl-2-pyrrolidinone is a chiral building block used in organic synthesis, particularly in the development of pharmaceutical agents.^[1] Its reactivity is enhanced by the bromomethyl group, making it a valuable intermediate for creating complex molecules.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	72479-05-1	[2] [3]
Molecular Formula	C ₅ H ₈ BrNO	[1] [4]
Molecular Weight	178.03 g/mol	[4]
Appearance	White to light brown powder	[1]
Melting Point	76 - 80 °C	[1]
Purity	≥ 95.5% (GC)	[1]

| Application | Intermediate in the synthesis of pharmaceuticals and peptides. |[\[1\]](#)[\[3\]](#) |

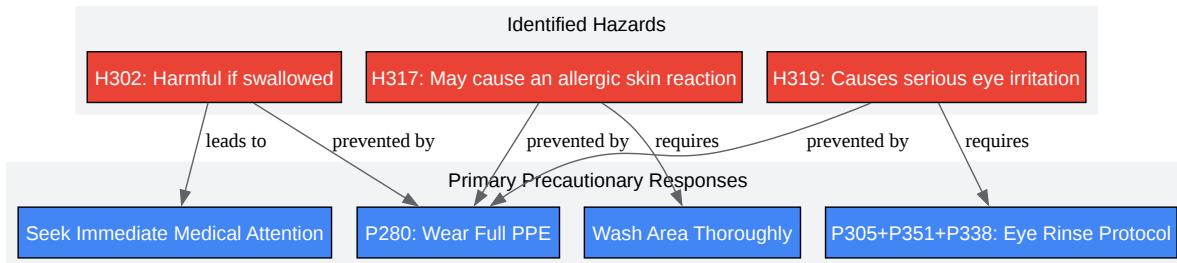
Hazard Identification and Classification

While specific toxicology data for the (S)-(+)-enantiomer is limited, data for the (R)-enantiomer indicates several hazards.[\[4\]](#) It is classified as harmful if swallowed, a potential skin sensitizer, and a cause of serious eye irritation.[\[4\]](#)

Table 2: GHS Hazard Classification for the (R)-enantiomer

Code	Hazard Statement	Reference
H302	Harmful if swallowed.	[4]
H317	May cause an allergic skin reaction.	[4]
H319	Causes serious eye irritation.	[4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4]

| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[\[4\]](#) |



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Diagram of Hazard Statements and Precautionary Responses.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to mitigate risks.^[5] All handling must be conducted in a certified chemical fume hood to minimize inhalation exposure. ^{[5][6]} An eyewash station and safety shower must be readily accessible.^[5]

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommended Specification	Rationale
Eye/Face Protection	Chemical safety goggles with a face shield.[5][7]	Protects against splashes and vapors that can cause serious eye damage.[5]
Hand Protection	Chemically resistant gloves (e.g., Butyl rubber).[5]	Provides robust protection against halogenated hydrocarbons.[5]
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended.[5][7]	Minimizes skin contact and protects from potential splashes.[5]

| Respiratory Protection | A NIOSH-approved air-purifying respirator with appropriate cartridges if vapors or dust are generated.[5][7] | Essential for preventing inhalation of harmful vapors or dust.[5] |

Handling, Storage, and Disposal

Safe Handling:

- Work under a chemical fume hood.[8] Do not inhale the substance.[8]
- Avoid contact with skin, eyes, and clothing.[9]
- Keep away from heat, sparks, open flames, and other ignition sources.[8][10] Take measures to prevent the buildup of electrostatic charge.[11][12]
- Wash hands and skin thoroughly after handling.[8][10]

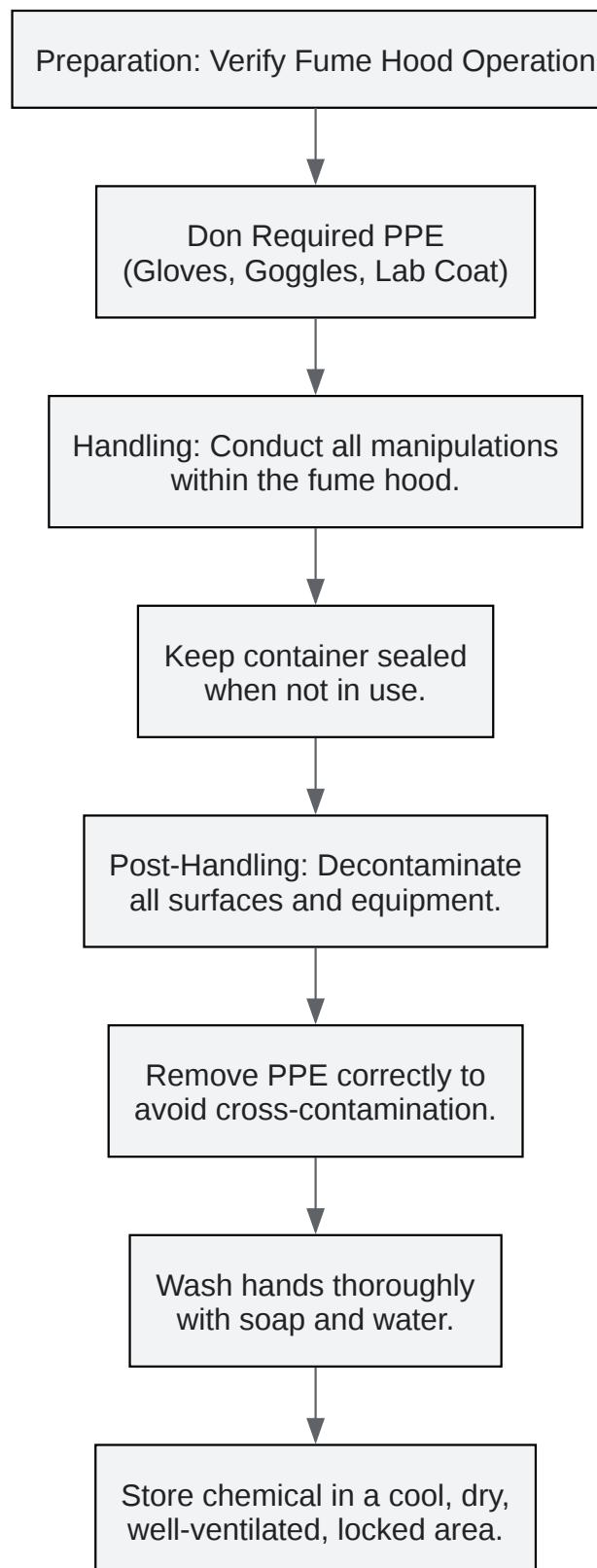
Storage Conditions:

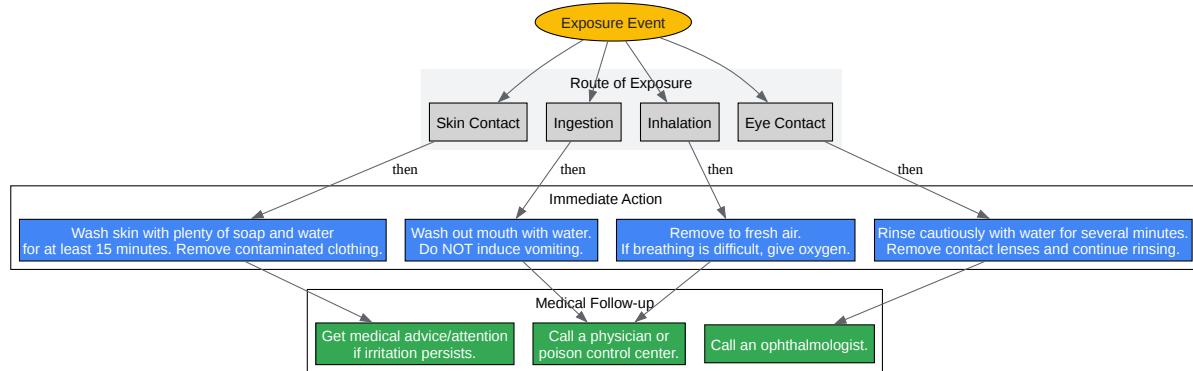
- Store refrigerated at 2 - 8 °C.[1]
- Keep the container tightly closed in a dry, well-ventilated place.[11][12][13]

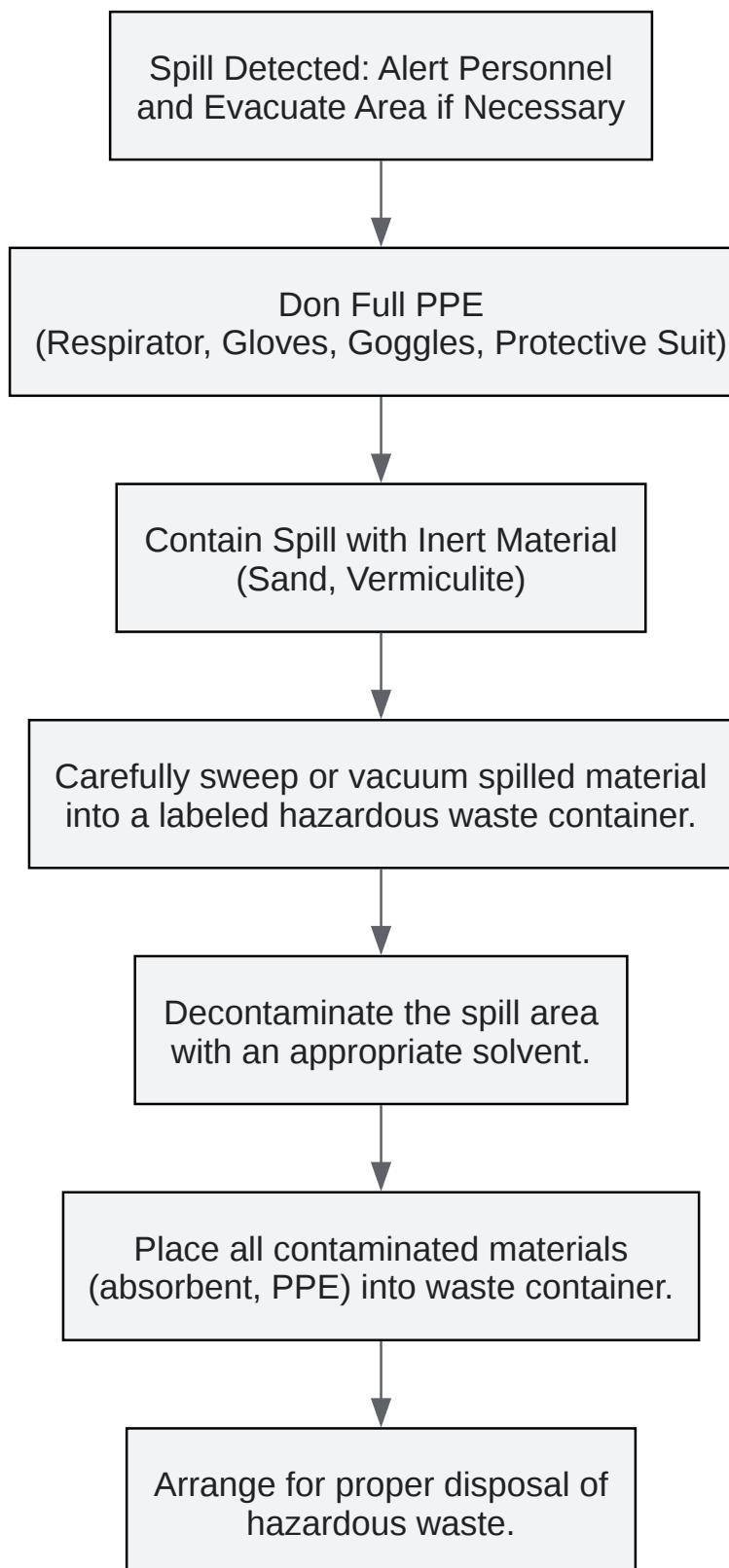
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[11][12]
- Store locked up.[8][10]

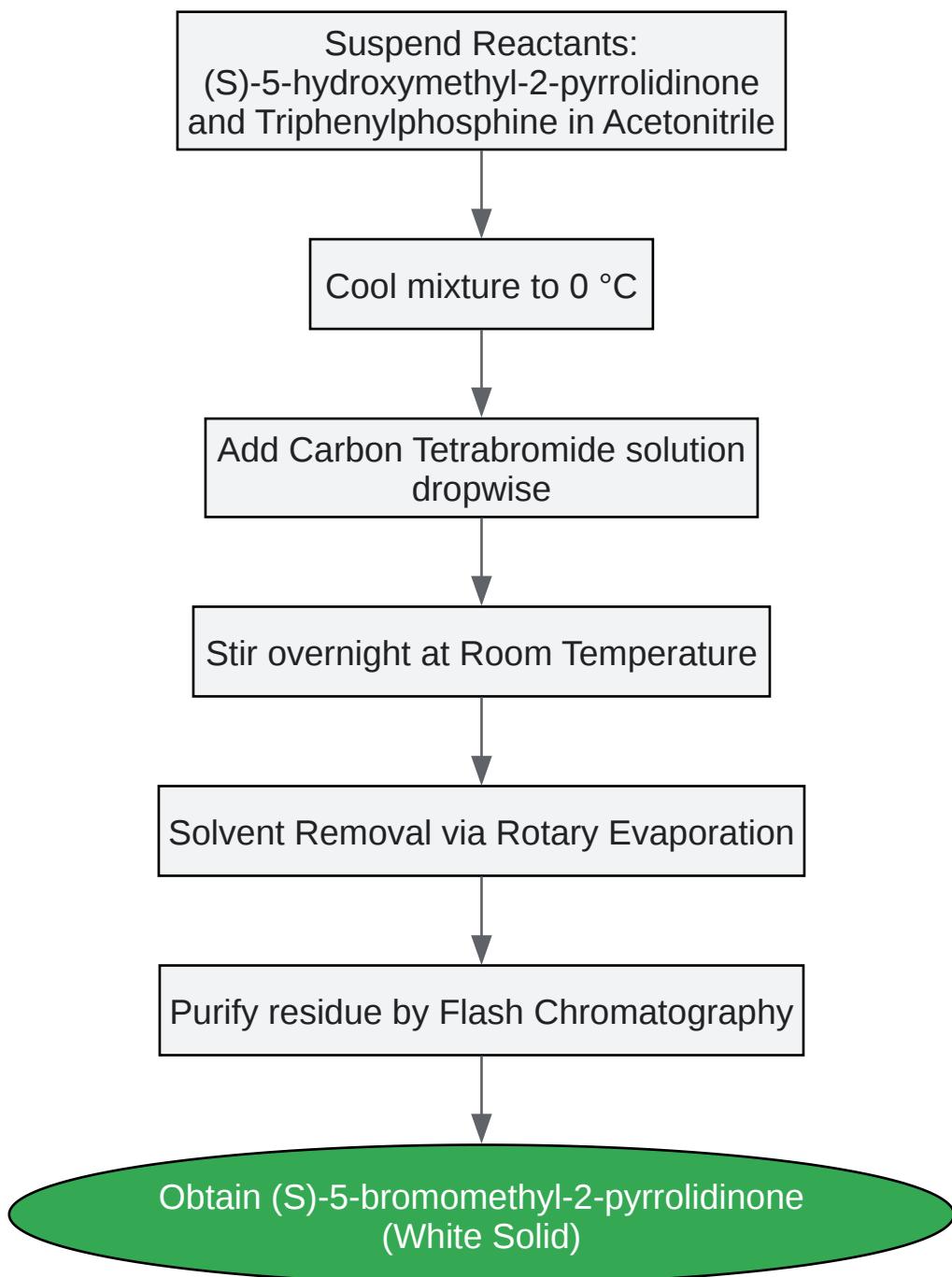
Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8][10]









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